

Decinnamoyltaxagifine CAS number and molecular formula

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Compound of Interest

Compound Name: Decinnamoyltaxagifine

Cat. No.: B593456

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An In-Depth Technical Guide to Decinnamoyltaxagifine

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

Decinnamoyltaxagifine is a complex diterpenoid natural product. The foundational chemical information for this compound is summarized below.

Identifier	Value
CAS Number	130394-69-3
Molecular Formula	C ₂₈ H ₃₈ O ₁₂

Biological Context and Potential Therapeutic Relevance

Decinnamoyltaxagifine belongs to the taxoid family of compounds, which are prominently found in various species of the yew tree (*Taxus*)[1][2]. The most famous member of this family, Paclitaxel (Taxol), is a widely used chemotherapeutic agent[3]. Taxoids, in general, are known

for their biological activities, which primarily stem from their ability to interact with microtubules, crucial components of the cellular cytoskeleton[1][2][4].

While specific in-depth research on the biological activity and mechanism of action of **Decinnamoyltaxagifine** is not extensively available in the public domain, its structural similarity to other well-studied taxoids suggests potential avenues of investigation. The broader class of taxoids has been the subject of numerous studies, revealing a range of biological effects.

General Experimental Approaches for Taxoid Evaluation

Given the limited specific data on **Decinnamoyltaxagifine**, this section outlines general experimental protocols commonly employed in the study of related taxoid compounds. These methodologies provide a framework for the potential investigation of **Decinnamoyltaxagifine's** biological properties.

Cytotoxicity Assays

A primary screening method for potential anti-cancer compounds involves assessing their toxicity towards cancer cell lines.

Protocol: MTT Assay for Cell Viability

- **Cell Culture:** Human cancer cell lines (e.g., breast, ovarian, lung) are cultured in an appropriate medium supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO₂.
- **Cell Seeding:** Cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- **Compound Treatment:** A stock solution of the test compound (e.g., **Decinnamoyltaxagifine**) is prepared in a suitable solvent (e.g., DMSO) and serially diluted to a range of concentrations. The cells are then treated with these dilutions. A vehicle control (solvent only) is also included.
- **Incubation:** The treated cells are incubated for a specified period (e.g., 48-72 hours).

- **MTT Addition:** MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 3-4 hours. Viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** The formazan crystals are dissolved by adding a solubilization solution (e.g., DMSO or a specialized buffer).
- **Absorbance Measurement:** The absorbance of each well is measured using a microplate reader at a specific wavelength (typically around 570 nm).
- **Data Analysis:** The percentage of cell viability is calculated relative to the vehicle control. The IC_{50} value (the concentration of the compound that inhibits cell growth by 50%) is then determined from the dose-response curve.

Tubulin Polymerization Assay

This assay directly investigates the effect of a compound on the assembly of microtubules, a hallmark mechanism of action for many taxoids.

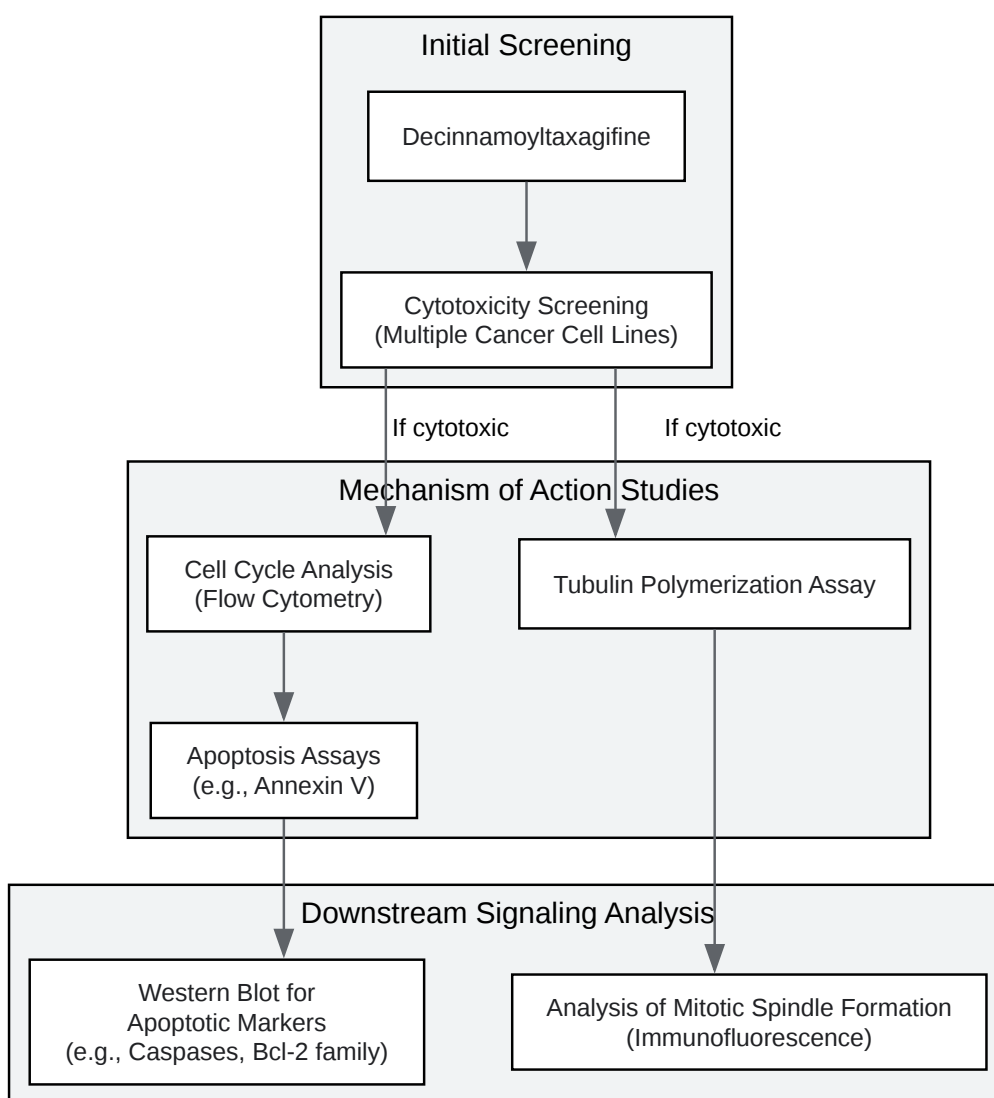
Protocol: In Vitro Tubulin Polymerization

- **Tubulin Preparation:** Purified tubulin protein is obtained commercially or isolated from a biological source (e.g., bovine brain).
- **Reaction Mixture:** The reaction is typically carried out in a temperature-controlled spectrophotometer. A reaction mixture containing tubulin, a GTP-containing buffer, and the test compound (at various concentrations) is prepared in a cuvette.
- **Initiation of Polymerization:** The polymerization is initiated by raising the temperature to 37°C.
- **Monitoring Polymerization:** The increase in turbidity due to microtubule formation is monitored by measuring the change in absorbance at 340 nm over time.
- **Data Analysis:** The rate and extent of tubulin polymerization in the presence of the test compound are compared to a positive control (e.g., Paclitaxel) and a negative control (vehicle).

Potential Signaling Pathways and Mechanisms of Action

Based on the known activities of related taxoids, the following diagram illustrates a logical workflow for investigating the potential biological impact of **Decinnamoyltaxagifine**.

Logical Investigation Workflow for Decinnamoyltaxagifine



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